

physical and chemical properties of 16-Oxoprometaphanine

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Compound of Interest

Compound Name: 16-Oxoprometaphanine

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In-Depth Technical Guide to 16-Oxoprometaphanine

For Researchers, Scientists, and Drug Development Professionals

Introduction

16-Oxoprometaphanine is a member of the hasubanan class of alkaloids, a structurally complex group of natural products with a range of biological activities. This guide provides a comprehensive overview of the known physical and chemical properties of **16-Oxoprometaphanine**, alongside available experimental details.

Chemical and Physical Properties

Precise experimental data for **16-Oxoprometaphanine** is limited in publicly available literature. However, based on its classification as a hasubanan alkaloid and data from chemical databases, the following information has been compiled.

| Property | Value | Source |
|-------------------|--|--------|
| Molecular Formula | C ₂₀ H ₂₃ NO ₆ | [1] |
| Molecular Weight | 373.4 g/mol | [1] |
| IUPAC Name | (1R,8S,10S)-8-hydroxy-3,4,12-trimethoxy-17-methyl-17-azatetracyclo[8.4.3.0 ^{1,10} .0 ^{2,7}]heptadeca-2(7),3,5,12-tetraene-11,16-dione | |
| Canonical SMILES | <chem>COC1=CCC23CC(=O)N(C)C2(CC(O)c2ccc(OC)c(OC)c23)C1=O</chem> | |
| Melting Point | 195 °C (for the compound obtained from chemical conversion) | [2] |
| Appearance | Colorless prisms (from methanol) | [2] |

Experimental Protocols

Isolation of 16-Oxoprometaphanine

16-Oxoprometaphanine has been isolated from the leaves of *Stephania japonica*[3][4]. A 1982 study by Matsui et al. detailed the isolation of 238.5 mg of **16-oxoprometaphanine** from the methanolic extract of *S. japonica* leaves[3][4]. While the detailed isolation protocol for this specific instance is not fully available, the general methodology for isolating hasubanan alkaloids from *Stephania* species involves the following steps:

- **Extraction:** The dried and powdered plant material (e.g., roots, leaves) is extracted with a solvent such as methanol.
- **Acid-Base Extraction:** The crude extract is subjected to an acid-base extraction to separate the alkaloids from neutral and acidic components. The extract is typically dissolved in a dilute acid solution, and the non-alkaloidal components are removed by extraction with an organic

solvent. The acidic aqueous layer is then basified, and the alkaloids are extracted with an organic solvent like chloroform.

- Chromatography: The crude alkaloid mixture is then separated using various chromatographic techniques, such as column chromatography on silica gel or alumina, followed by preparative thin-layer chromatography (TLC) or high-performance liquid chromatography (HPLC) to yield the pure alkaloids.

Chemical Conversion of Oxostephasunoline to 16-Oxoprometaphanine

16-Oxoprometaphanine can be synthesized via the chemical conversion of another hasubanan alkaloid, oxostephasunoline.^[2]

Procedure:

- A solution of oxostephasunoline (28 mg) in 5 ml of 1% ethanolic sodium hydroxide is refluxed for 10 minutes.
- The solvent is evaporated to dryness.
- Water (5 ml) is added to the residue, and the aqueous mixture is extracted with chloroform.
- The chloroform solution is washed with water and dried over anhydrous sodium sulfate.
- Removal of the solvent yields a colorless residue.
- The residue is chromatographed on an alumina column (20 g, 1 x 6 cm) with chloroform as the eluent.
- Elution with the same solvent furnishes an amorphous solid, which upon crystallization from methanol, yields colorless prisms of **16-Oxoprometaphanine** (17 mg).^[2]

Spectral Data

Detailed spectral data (NMR, IR, MS) for **16-Oxoprometaphanine** is not readily available in the searched literature. However, the structure was confirmed by comparison with an authentic

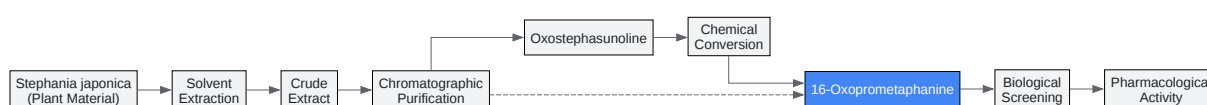
sample obtained through the chemical conversion of oxostephasunoline, for which spectral data would have been used for its characterization.[2]

Biological Activity

The specific biological activity of **16-Oxoprometaphanine** has not been detailed in the available literature. However, hasubanan alkaloids, as a class, exhibit a wide range of pharmacological activities, including anti-inflammatory, antioxidant, and neuroprotective effects. [4][5] Further research is required to determine the specific biological profile of **16-Oxoprometaphanine**.

Logical Relationships and Workflows

The following diagram illustrates the logical relationship between the isolation of hasubanan alkaloids and the potential for biological screening.



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Caption: General workflow for the isolation and potential biological evaluation of **16-Oxoprometaphanine**.

The following diagram illustrates a potential synthetic pathway for hasubanan alkaloids, highlighting the key bond formation.



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Caption: Generalized biosynthetic pathway for the formation of the hasubanan alkaloid core structure.

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